

Introduction: The Strategic Importance of 2-Chloro-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzaldehyde

CAS No.: 56962-10-8

Cat. No.: B1361139

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2-Chloro-3-hydroxybenzaldehyde is more than a mere chemical compound; it is a versatile and strategic synthetic intermediate pivotal in the landscape of organic synthesis and medicinal chemistry. Its significance stems from the unique arrangement of three distinct functional groups on a benzene scaffold: a reactive aldehyde, an acidic hydroxyl group, and an electron-withdrawing chloro substituent.^[1] This trifecta of functionality allows chemists to employ it as a foundational building block for a diverse array of more complex molecules, including pharmacologically active agents and novel materials.^[1]

The strategic placement of the chloro and hydroxyl groups critically influences the electronic environment of the aromatic ring and the reactivity of the aldehyde. This interplay is fundamental to its utility, enabling regioselective modifications and serving as a linchpin in the synthesis of heterocyclic compounds, Schiff bases, and chalcones known for their broad therapeutic potential.^[1] This guide provides an in-depth exploration of its core physicochemical properties, reactivity, and the experimental methodologies essential for its accurate characterization, offering field-proven insights for professionals in drug discovery and chemical research.

Part 1: Core Physicochemical Characteristics

A comprehensive understanding of a compound's physical and chemical properties is the bedrock of its application in research and development. These parameters dictate storage conditions, solvent selection, reaction kinetics, and potential biological interactions.

Summary of Key Properties

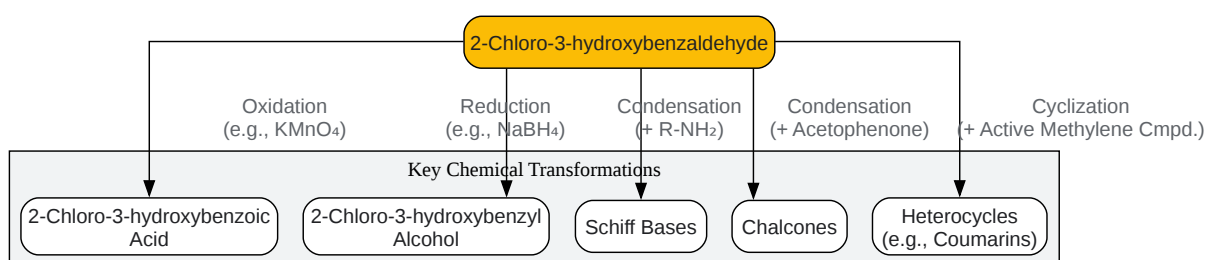
The fundamental properties of **2-Chloro-3-hydroxybenzaldehyde** are summarized below for quick reference. These values are critical for laboratory handling, reaction setup, and analytical characterization.

Property	Value	Source(s)
IUPAC Name	2-chloro-3-hydroxybenzaldehyde	[2]
CAS Number	56962-10-8	[1][3]
Molecular Formula	C ₇ H ₅ ClO ₂	[1][2]
Molecular Weight	156.56 g/mol	[1][2]
Appearance	Off-white to faint orange solid	[4]
Melting Point	139-143 °C	[3][4]
Boiling Point (Predicted)	245.0 ± 20.0 °C	[4]
Density (Predicted)	1.404 ± 0.06 g/cm ³	[4]
pKa (Predicted)	7.77 ± 0.10	[4]
SMILES	<chem>C1=CC(=C(C(=C1)O)Cl)C=O</chem>	[1][2]
InChIKey	SEEAPLJEIJXFFU-UHFFFAOYSA-N	[1][3]

Structural Influence on Reactivity

The chemical behavior of **2-Chloro-3-hydroxybenzaldehyde** is a direct consequence of its molecular architecture. The interplay between its functional groups is key:

- Aldehyde Group (-CHO): As a primary site for nucleophilic attack, this group is readily involved in oxidation, reduction, and condensation reactions.[1]
- Hydroxyl Group (-OH): This group is an activating, ortho, para-director in electrophilic aromatic substitution. Crucially, it can form an intramolecular hydrogen bond with the aldehyde's carbonyl oxygen, which helps stabilize the molecule's planar conformation.[1]
- Chloro Group (-Cl): The chlorine atom is electron-withdrawing via induction, influencing the acidity of the hydroxyl group and the reactivity of the aromatic ring.[1]



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Caption: Key reaction pathways starting from **2-Chloro-3-hydroxybenzaldehyde**.

Part 4: Applications in Drug Discovery

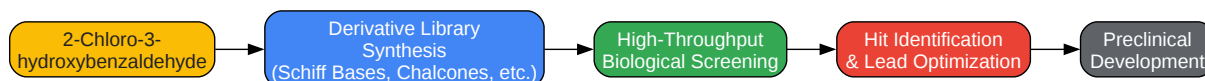
The true value of **2-Chloro-3-hydroxybenzaldehyde** for drug development professionals lies in its role as a scaffold for generating libraries of diverse compounds for biological screening.

[1]

Derivative Class	Synthetic Precursor(s)	Potential Therapeutic Application
Schiff Bases	2-Chloro-3-hydroxybenzaldehyde + Primary Amines	Antimicrobial, Anticancer [1]
Chalcones	2-Chloro-3-hydroxybenzaldehyde + Acetophenones	Anti-inflammatory, Antioxidant [1]

| Heterocycles | Derivatives of **2-Chloro-3-hydroxybenzaldehyde** | Antimalarial, Antibacterial, Antiviral [1][5]

The development pipeline leverages this versatility. A library of derivatives is first synthesized, followed by high-throughput screening to identify hits with promising biological activity. Further mechanistic studies are then required to understand how these molecules exert their therapeutic effects at a cellular level, a crucial step for advancing them into effective drug candidates. [1]



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Caption: Workflow from core compound to drug development pipeline.

Part 5: Safety, Handling, and Storage

Adherence to safety protocols is non-negotiable when working with any chemical intermediate. **2-Chloro-3-hydroxybenzaldehyde** is classified as hazardous, and proper precautions must be taken.

Hazard Identification

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation), H400 (Very toxic to aquatic life). [2][3]* Signal Word: Danger [3]

Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid generating and inhaling dust. [6][7]* Avoid contact with skin, eyes, and clothing. [7]* Mandatory PPE: Wear appropriate protective gloves, safety glasses or goggles, and a lab coat. A dust mask (e.g., N95) is recommended when handling the solid. [3][6]* Wash hands thoroughly after handling. [6]

Storage and Disposal

- Storage: Store in a cool, dry, dark place in a tightly sealed container. [4][7] Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of contents and container to an authorized hazardous waste collection point in accordance with local, state, and federal regulations. [6]

Part 6: Essential Experimental Protocols

The following protocols describe standard, self-validating methodologies for characterizing key properties of **2-Chloro-3-hydroxybenzaldehyde** in a research setting.

Protocol 1: Melting Point Determination (Capillary Method)

Causality: The melting point is a fundamental physical property used to assess the purity of a crystalline solid. A sharp melting range close to the literature value indicates high purity, whereas a broad and depressed range suggests the presence of impurities.

Methodology:

- **Sample Preparation:** Finely crush a small amount of the solid **2-Chloro-3-hydroxybenzaldehyde** on a clean, dry watch glass.

- **Capillary Loading:** Tap the open end of a capillary tube into the powder to pack a small amount (2-3 mm height) of the sample into the sealed end.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.
- **Heating:** Begin heating at a rapid rate until the temperature is ~15-20 °C below the expected melting point (139-143 °C).
- **Data Acquisition:** Decrease the heating rate to 1-2 °C per minute. Record the temperature at which the first liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting range is $T_1 - T_2$.
- **Validation:** A sharp range (e.g., ≤ 2 °C) within the literature values validates the sample's purity.



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Caption: Workflow for determining melting point via the capillary method.

Protocol 2: Qualitative Solubility Assessment

Causality: Understanding a compound's solubility is critical for choosing appropriate solvents for reactions, purification (recrystallization), and analytical techniques like NMR or HPLC.

Methodology:

- **Solvent Selection:** Prepare a set of labeled test tubes containing 1 mL each of various solvents (e.g., water, ethanol, acetone, dichloromethane, hexane).
- **Sample Addition:** Add a small, consistent amount (e.g., ~10 mg) of **2-Chloro-3-hydroxybenzaldehyde** to each test tube.

- Observation: Vigorously agitate (vortex) each tube for 30 seconds. Observe and record whether the solid dissolves completely, partially, or not at all at room temperature.
- Heating (Optional): Gently warm the tubes that showed partial or no solubility to observe any change. Note if the compound dissolves upon heating and if it precipitates upon cooling.
- Classification: Classify the compound's solubility in each solvent as "soluble," "sparingly soluble," or "insoluble." This system self-validates by comparing solubility across a polarity spectrum.

Protocol 3: Purity Assessment by Thin-Layer Chromatography (TLC)

Causality: TLC is a rapid, inexpensive technique to assess the purity of a sample by separating its components. A pure sample should ideally yield a single spot.

Methodology:

- Solvent System Selection: Based on solubility tests, choose a mobile phase (eluent), typically a mixture of a polar and a non-polar solvent (e.g., 3:1 Hexane:Ethyl Acetate). The goal is to achieve a retention factor (R_f) of ~0.3-0.5 for the main spot.
- Sample Preparation: Dissolve a small amount of **2-Chloro-3-hydroxybenzaldehyde** in a suitable volatile solvent (e.g., dichloromethane).
- Spotting: Use a capillary tube to spot a small amount of the solution onto the baseline of a TLC plate (silica gel).
- Development: Place the TLC plate in a developing chamber containing the chosen eluent. Ensure the solvent level is below the baseline. Allow the solvent front to travel up the plate until it is ~1 cm from the top.
- Visualization: Remove the plate and immediately mark the solvent front. Visualize the spots under a UV lamp (254 nm). Circle any visible spots.
- Analysis: A single spot indicates a likely pure sample. Multiple spots suggest the presence of impurities. Calculate the R_f value (distance traveled by spot / distance traveled by solvent

front) for validation against a standard or for future reference.

References

- **2-chloro-3-hydroxybenzaldehyde** - Stenutz. (URL: [\[Link\]](#))
- **2-Chloro-3-hydroxybenzaldehyde** | C7H5ClO2 | CID 593376 - PubChem. (URL: [\[Link\]](#))
- **2-Chloro-3-hydroxybenzaldehyde** - Optional[MS (GC)] - Spectrum - SpectraBase. (URL: [\[Link\]](#))
- **2-Chloro-3-hydroxybenzaldehyde** - Optional[13C NMR] - Chemical Shifts - SpectraBase. (URL: [\[Link\]](#))
- 3-Chloro-2-hydroxybenzaldehyde | C7H5ClO2 | CID 519651 - PubChem. (URL: [\[Link\]](#))
- Synthesis of 3-Chloro-2-hydroxybenzaldehyde - PrepChem.com. (URL: [\[Link\]](#))
- Exploring the Chemistry, Reactions, Applications, and Biomedical Potentials of 2-Nitrobenzaldehyde and 2-Chlorobenzaldehyde - Auctores Online. (URL: [\[Link\]](#))
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - Royal Society of Chemistry. (URL: [\[Link\]](#))
- Synthesis of Cobalt Hydroxychloride and Its Application as a Catalyst in the Condensation of Perimidines - MDPI. (URL: [\[Link\]](#))
- Benzaldehyde, 5-chloro-2-hydroxy- - NIST WebBook. (URL: [\[Link\]](#))
- 3-Chloro-5-hydroxybenzaldehyde | C7H5ClO2 | CID 21904648 - PubChem. (URL: [\[Link\]](#))

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Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. 2-Chloro-3-hydroxybenzaldehyde | C7H5ClO2 | CID 593376 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. 2-氯-3-羟基苯甲醛 97% | Sigma-Aldrich \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [4. 56962-10-8 CAS MSDS \(2-CHLORO-3-HYDROXYBENZALDEHYDE 97\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](https://www.chemicalbook.com)
- [5. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](https://store.apolloscientific.co.uk)
- [7. Page loading... \[guidechem.com\]](https://www.guidechem.com)
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